

Prazepam-D5 vs Prazepam internal standard comparison

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Compound Focus: Prazepam-D5

CAS No.: 152477-89-9

Cat. No.: S1779668

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Prazepam vs. Prazepam-D5: Property Comparison

The table below summarizes the core differences between these two compounds based on the information gathered:

| Feature | Prazepam (Parent Compound) | Prazepam-D5 (Internal Standard) |
|------------------|---|---|
| Chemical Formula | $C_{19}H_{17}ClN_2O$ [1] [2] | $C_{19}H_{12}ClD_5N_2O$ [3] [4] |
| Molecular Weight | 324.80 g·mol ⁻¹ [1] [2] | 329.84 g·mol ⁻¹ [3] [4] |
| CAS Number | 2955-38-6 [2] [5] | 152477-89-9 [3] [4] |
| Primary Role | Active Pharmaceutical Ingredient (Anxiolytic) [1] [2] | Certified Reference Material (Internal Standard) [6] |
| Key Feature | Prodrug for Desmethyldiazepam [7] [1] | Deuterated; five hydrogen atoms replaced with deuterium [3] |

| Feature | Prazepam (Parent Compound) | Prazepam-D5 (Internal Standard) |
|---------------------|--|--|
| Physical Form | Solid [2] | Solution (typically 100 µg/mL in methanol) [6] [4] |
| Primary Application | Treatment of anxiety disorders [1] [2] | Quantitative analysis by GC/MS or LC/MS in bio-samples [6] |

The "Deuterated Advantage" as an Internal Standard

Prazepam-D5 is specifically designed for use as an **internal standard** in mass spectrometry-based assays. The core principle is that its chemical properties are nearly identical to those of regular prazepam, but its slightly higher molecular weight makes it distinguishable by the mass spectrometer [6].

- **Function:** It is used for precise quantitation of prazepam levels in biological matrices like urine, serum, or plasma [6].
- **Methodology:** It is applied in **isotope dilution methods** during **clinical toxicology, forensic analysis, and urine drug testing** [6]. The workflow involves adding a known amount of **Prazepam-D5** to a sample before processing, which accounts for losses and variations during analysis.

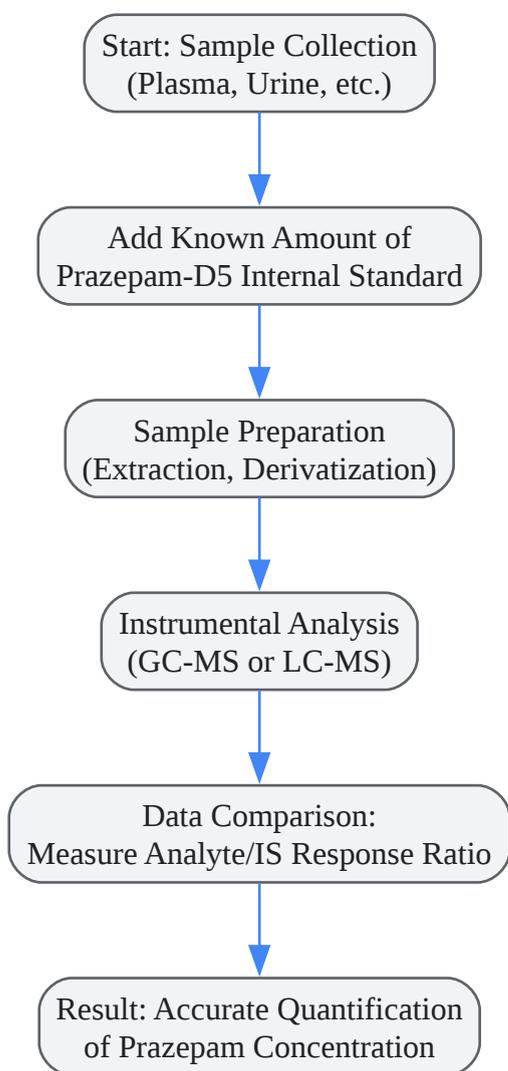
Experimental Protocol for Quantification

While the search results do not contain a full step-by-step protocol, one study describes a methodology for quantifying prazepam and its metabolites, which would typically involve using a deuterated internal standard like **Prazepam-D5** [8].

- **Sample Preparation:** Biological samples (serum or tissue homogenates) are processed either by liquid-liquid extraction with ethyl acetate or using solid-phase extraction columns packed with porous silica (e.g., Extrelut) [8].
- **Derivatization:** The concentrated extracts may be derivatized, for example by trimethylsilylation, to improve their analytical properties for gas chromatography [8].
- **Instrumental Analysis:**
 - **Gas Chromatography with Electron Capture Detection (GC-ECD):** Used for separation and detection [8].
 - **Gas Chromatography-Mass Spectrometry (GC-MS) in Selected Ion Monitoring (SIM) Mode:** Provides high specificity and sensitivity, allowing for the detection of prazepam and its

metabolites at concentrations as low as **1-5 ng/g or ng/mL** [8]. This method focuses the mass spectrometer on specific, pre-determined mass-to-charge ratios for the analyte and internal standard.

The following diagram illustrates the logical workflow of using **Prazepam-D5** in a quantitative bioanalytical assay:



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Critical Handling & Safety Information

Both compounds require careful handling, but note the specific hazards associated with the common form of **Prazepam-D5**:

- **Prazepam-D5 Solution:** It is commonly supplied as a solution in methanol [6] [4].
 - **Flammable:** Methanol is a flammable liquid (Flash point $\sim 9^{\circ}\text{C}$ / 48.2°F) [6] [3].
 - **Toxic:** The solution is toxic if swallowed, in contact with skin, or inhaled [3].
 - **Storage:** Must be stored at -20°C [6].

Key Comparison Summary

To conclude, Prazepam and **Prazepam-D5** are not alternatives but collaborators in the laboratory:

- **Prazepam** is the **drug substance** being studied.
- **Prazepam-D5** is the **analytical tool** used to ensure that measurements of the drug in complex biological samples are **precise, accurate, and reliable**.

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